

Physical properties of phenoxyethanol including boiling and melting points

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Compound of Interest

Compound Name: *Phenoxyethanol*

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An In-depth Technical Guide to the Physical Properties of Phenoxyethanol

This technical guide provides a comprehensive overview of the core physical properties of **phenoxyethanol**, with a specific focus on its boiling and melting points. Designed for researchers, scientists, and drug development professionals, this document consolidates key data, outlines experimental methodologies for property determination, and presents a logical workflow relevant to its application in scientific research.

Introduction to Phenoxyethanol

Phenoxyethanol ($C_8H_{10}O_2$) is a glycol ether that functions as a versatile solvent and preservative in a wide array of products, including cosmetics, pharmaceuticals, and vaccines. [1][2][3][4] It is a colorless, oily liquid characterized by a faint aromatic, rose-like odor. [3][5] Its utility in various formulations is largely dictated by its specific physical and chemical characteristics. Understanding these properties is critical for formulation development, stability testing, and ensuring product safety and efficacy.

Core Physical Properties

The boiling and melting points are fundamental physical constants that provide insight into the purity and physical state of **phenoxyethanol** under varying temperature conditions. Below is a summary of reported values from various technical and safety data sheets.

Table 1: Summary of Quantitative Physical Data for **Phenoxyethanol**

Physical Property	Reported Value(s)	Source(s)
Melting Point	14 °C	[6] [7] [8]
11-13 °C	[9] [10] [11]	
11 °C	[12]	
-2 °C	[3] [5]	
57 °F (13.9 °C)	[7]	
Boiling Point	245.2 °C (@ 760 Torr)	[6] [8]
244 - 246 °C	[1]	
247 °C	[3] [5] [9] [10]	
237 °C	[8] [11]	
246 °C	[12]	
~245 °C	[13]	
473.4 °F (245.2 °C)	[7]	

Note: Variations in reported values can be attributed to differences in experimental conditions, sample purity, and measurement techniques.

Experimental Protocols for Property Determination

The determination of boiling and melting points is a standard procedure in chemical analysis for identifying and assessing the purity of a substance. While specific experimental reports for **phenoxyethanol** are not detailed in the provided literature, the following are standard, widely accepted methodologies.

3.1. Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.[\[14\]](#)

- Apparatus: A Thiele tube, mineral oil, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source (e.g., Bunsen burner).
- Procedure:
 - A small amount of the **phenoxyethanol** sample (a few milliliters) is placed into the small test tube.
 - A capillary tube is placed inside the test tube with its open end submerged in the liquid.
 - The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The entire assembly is placed in a Thiele tube filled with mineral oil, ensuring the oil level is above the sample.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.^[14]
 - As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
 - Heating continues until a continuous and vigorous stream of bubbles emerges from the capillary tube.
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The boiling point is recorded as the temperature at which the liquid just begins to re-enter the capillary tube.^[14]

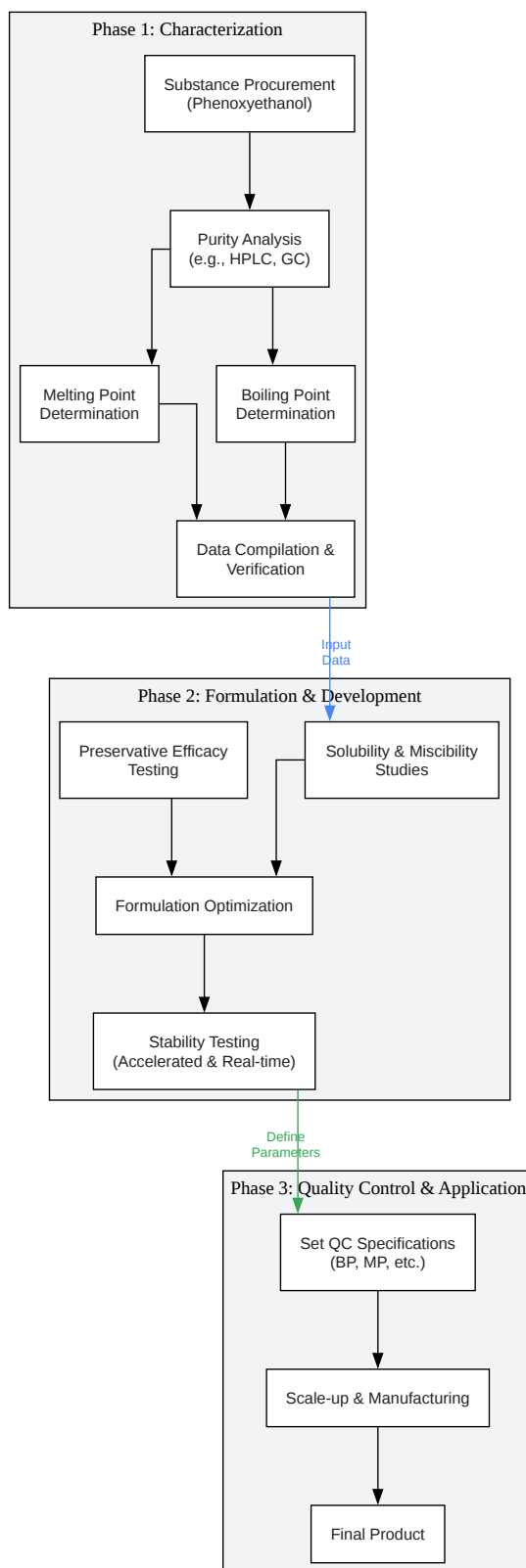
3.2. Melting Point Determination (Capillary Method)

The melting point of a solid is determined by heating a small sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid. Since **phenoxyethanol**'s melting point is near room temperature, the sample would first need to be solidified by cooling.

- Apparatus: A melting point apparatus (e.g., Mel-Temp), capillary tubes (sealed at one end), and a solidified sample of **phenoxyethanol**.
- Procedure:
 - A small amount of the pre-solidified **phenoxyethanol** is finely crushed and packed into the bottom of a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed into the heating block of the melting point apparatus.
 - The sample is heated rapidly at first to approach the expected melting point, then the heating rate is slowed to 1-2 °C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.
 - A narrow melting range (typically < 2 °C) is indicative of a pure substance.

Visualization of Experimental & Developmental Workflow

The following diagram illustrates a logical workflow from the initial characterization of a substance like **phenoxyethanol** to its application in product development, a process familiar to the target audience of researchers and drug development professionals.



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Workflow for Physical Property Determination and Application.

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